

AS2863619: Application Notes and Protocols for Cell Culture

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Compound of Interest

Compound Name: AS2863619

Cat. No.: B15613607

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These application notes provide detailed protocols for the solubilization and preparation of **AS2863619** for use in cell culture experiments. **AS2863619** is a potent and selective dual inhibitor of cyclin-dependent kinase 8 (CDK8) and CDK19, which has been shown to induce the expression of the transcription factor Foxp3, a key regulator of regulatory T cells (Tregs).

Physicochemical Properties and Solubility

AS2863619 is a small molecule with the molecular formula $C_{16}H_{14}Cl_2N_8O$ and a molecular weight of 405.24 g/mol. [1][2] Proper solubilization is critical for accurate and reproducible experimental results. The solubility of **AS2863619** in common laboratory solvents is summarized in the table below. For cell culture applications, DMSO is the recommended solvent for preparing stock solutions. It is crucial to use fresh, anhydrous DMSO as the compound's solubility can be reduced in the presence of moisture. [1]

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	60 - 250	148.06 - 616.92	Use of fresh, moisture-free DMSO is recommended. Ultrasonic treatment may be necessary for higher concentrations. [1][3]
Water	≥ 100	≥ 246.77	The saturation point is not fully characterized. [3]
Ethanol	4	9.87	Limited solubility.[1]
Ethanol	< 1	-	Very low solubility.[1]

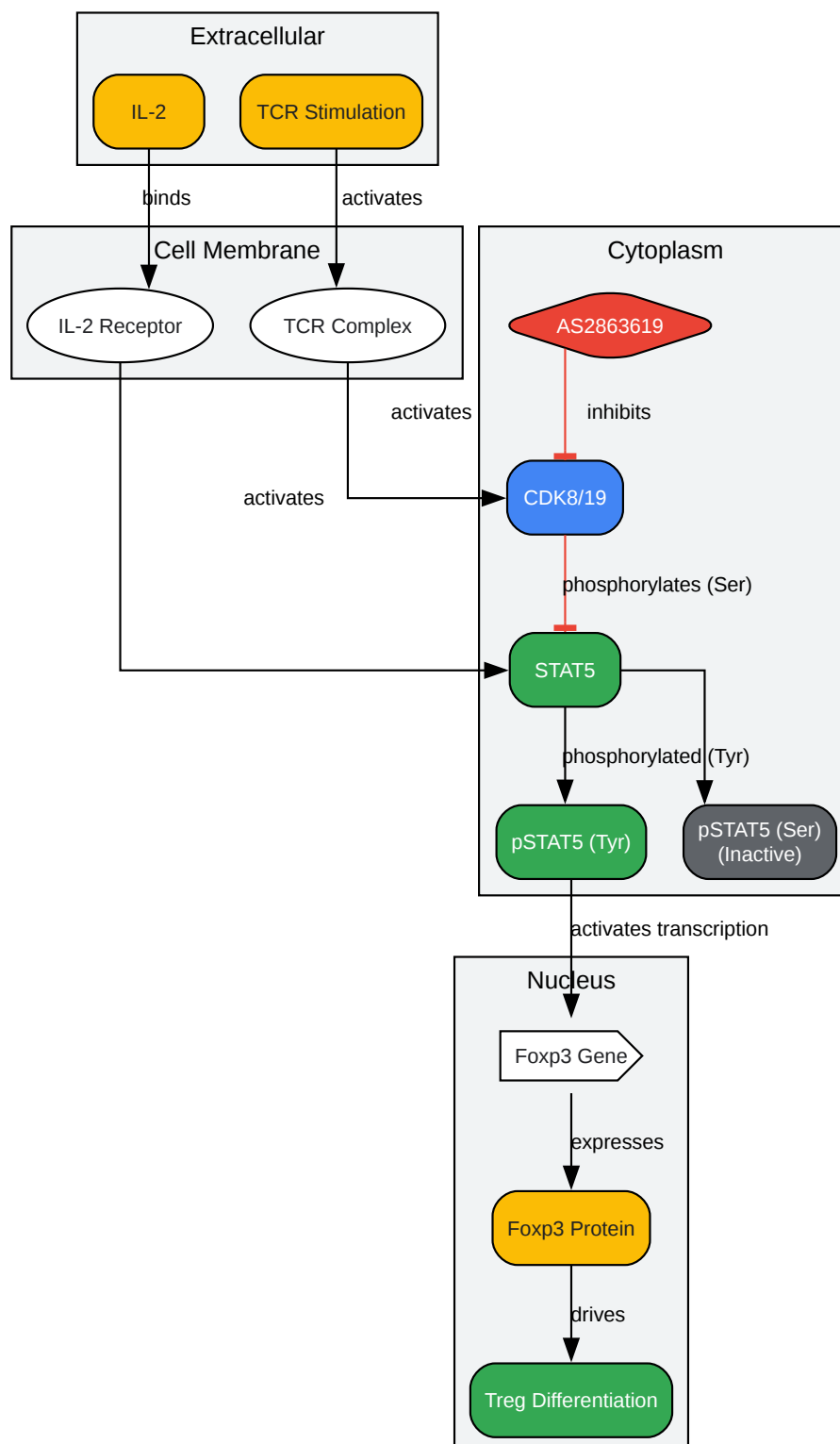
Table 1: Solubility of **AS2863619** in Various Solvents.

Mechanism of Action and Signaling Pathway

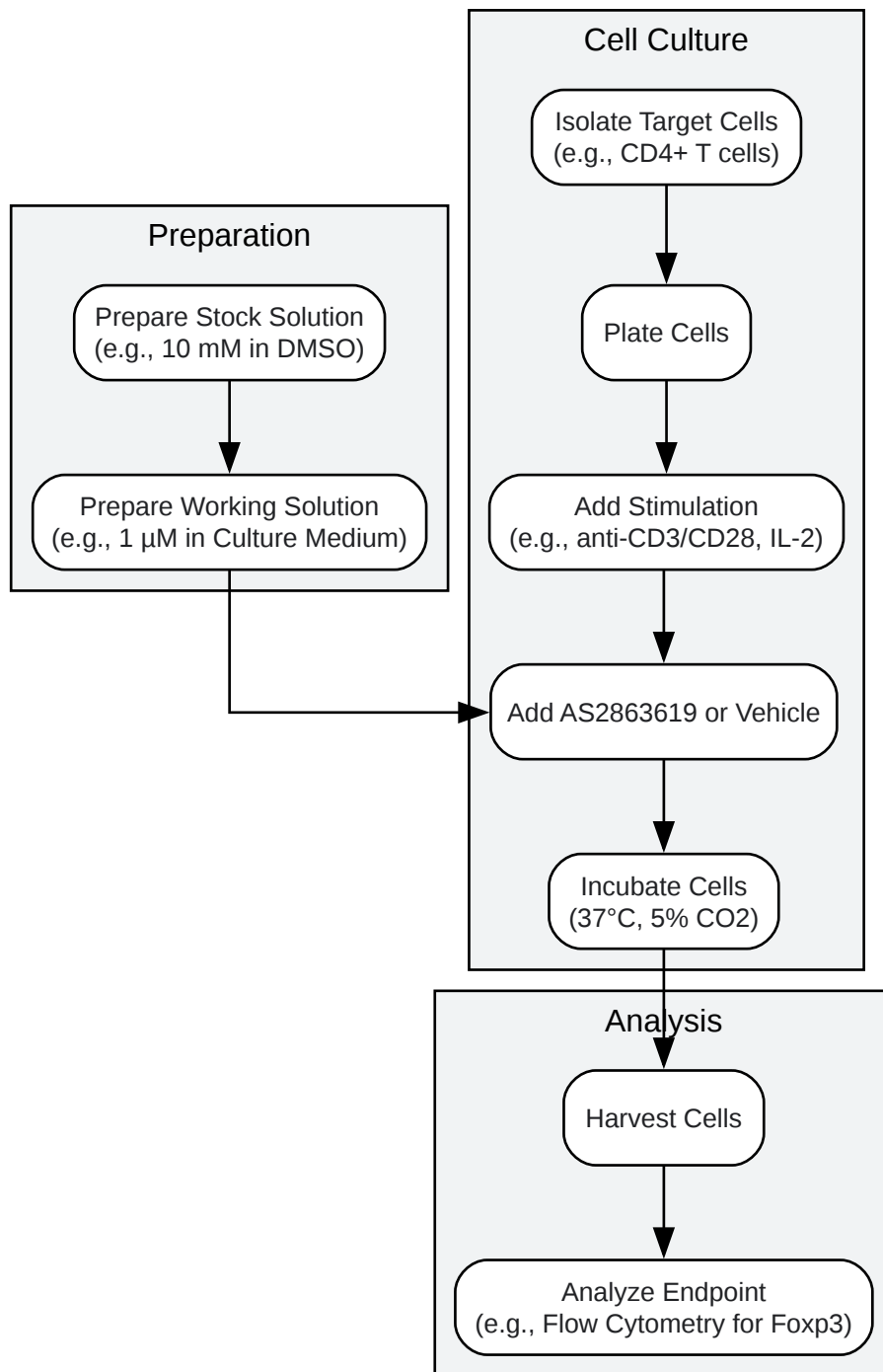
AS2863619 functions as a potent inhibitor of CDK8 and CDK19 with IC₅₀ values of 0.61 nM and 4.28 nM, respectively.[4][5] These kinases are components of the Mediator complex and play a role in transcriptional regulation.[6][7] In T cells, CDK8 and CDK19 negatively regulate the activity of the transcription factor STAT5 by phosphorylating a serine residue in its PSP motif.[6][8]

Inhibition of CDK8/19 by **AS2863619** prevents this serine phosphorylation, leading to enhanced tyrosine phosphorylation of STAT5.[3][5] This activated, tyrosine-phosphorylated STAT5 then translocates to the nucleus and binds to regulatory regions of the Foxp3 gene, inducing its expression.[4][8] The induction of Foxp3 is a critical step in the differentiation of conventional T cells (Tconv) into regulatory T cells (Tregs).[8][9] This process is dependent on IL-2 and T-cell receptor (TCR) stimulation but is independent of TGF-β.[5][8]

AS2863619 Signaling Pathway in T Cells



Experimental Workflow for AS2863619 in Cell Culture

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